

# loxaglic acid molecular formula and weight

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## Compound of Interest

Compound Name: *loxaglic Acid*

Cat. No.: *B129909*

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## Molecular Formula and Weight

**loxaglic acid** is a complex organoiodine compound. Its chemical composition and molecular mass are fundamental parameters for any experimental or developmental work. The established molecular formula and weight are detailed below.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>21</sub> I <sub>6</sub> N <sub>5</sub> O <sub>8</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	1268.88 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Exact Mass	1268.5658 u

The data presented is derived from reputable chemical databases and scientific literature, ensuring accuracy for research and development applications.

As this guide focuses solely on the molecular formula and weight of **loxaglic acid**, detailed experimental protocols for synthesis or analysis are not included. Similarly, signaling pathways or experimental workflows are not applicable to the scope of this particular technical summary, and therefore, no diagrams are provided.

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## References

- 1. scbt.com [scbt.com]
- 2. Ioxaglic acid - Wikipedia [en.wikipedia.org]
- 3. Ioxaglic Acid | C<sub>24</sub>H<sub>21</sub>I<sub>6</sub>N<sub>5</sub>O<sub>8</sub> | CID 3742 - PubChem [pubchem.ncbi.nlm.nih.gov]
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